

Molecular weight and formula of Ammonium hexachlororuthenate(IV)

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Compound of Interest

Compound Name: *Ammonium hexachlororuthenate(IV)*
Cat. No.: *B098775*

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An In-depth Technical Guide on Ammonium Hexachlororuthenate(IV)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Ammonium hexachlororuthenate(IV)**, an inorganic compound of interest in various chemical research and development applications.

Ammonium hexachlororuthenate(IV) is an inorganic compound with the chemical formula $(\text{NH}_4)_2\text{RuCl}_6$.^{[1][2][3]} It is also referred to as ammonium ruthenate.^[1] This compound presents as a red-brown to dark brown powder.^[1] It is soluble in water.^{[1][4]}

Chemical and Physical Properties

A summary of the key quantitative data for **Ammonium hexachlororuthenate(IV)** is presented below.

Property	Value
Chemical Formula	$(\text{NH}_4)_2\text{RuCl}_6$ or $\text{Cl}_6\text{H}_8\text{N}_2\text{Ru}$
Molecular Weight	349.86 g/mol [1][5]
CAS Number	18746-63-9[1][2][3][4][5][6]
Appearance	Red-brown/Powder[1]
Purity	Available in various purities, including 99% and 99.99%[2]

Note: Slight variations in molecular weight (349.85 g/mol and 349.87 g/mol) are reported across different suppliers, likely due to differences in the atomic weight values used for calculation.[2][3][4][6]

Molecular Composition

The structure of **Ammonium hexachlororuthenate(IV)** consists of ammonium cations and a hexachlororuthenate(IV) anion.

Caption: Ionic composition of **Ammonium hexachlororuthenate(IV)**.

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References

- 1. lookchem.com [lookchem.com]
- 2. strem.com [strem.com]
- 3. cenmed.com [cenmed.com]
- 4. Ammonium hexachlororuthenate(IV), 99.99%, (trace metal basis) 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. AMMONIUM HEXACHLORORUTHENATE(IV) | 18746-63-9 [chemicalbook.com]

- 6. rheniumshop.co.il [rheniumshop.co.il]
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